

Application Notes and Protocols for 5-(4-Isopropylphenyl)thiazol-2-amine Powder

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Compound of Interest

Compound Name: 5-(4-Isopropylphenyl)thiazol-2-amine

Cat. No.: B12099081

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Abstract

This document provides a comprehensive guide for the safe handling, storage, and use of **5-(4-Isopropylphenyl)thiazol-2-amine** powder, a key intermediate in pharmaceutical research and drug development. As a substituted aromatic amine and a thiazole derivative, this compound requires specific protocols to ensure its stability, purity, and the safety of laboratory personnel. These application notes are intended for researchers, scientists, and drug development professionals, offering a synthesis of technical data and field-proven insights to support the integrity of experimental workflows.

Introduction: Chemical and Pharmacological Profile

5-(4-Isopropylphenyl)thiazol-2-amine belongs to the 2-aminothiazole class of heterocyclic compounds, a scaffold of significant interest in medicinal chemistry. The thiazole ring is a privileged structure found in numerous FDA-approved drugs, valued for its ability to engage in various biological interactions.[1] The incorporation of an aromatic amine and an isopropylphenyl group imparts specific physicochemical properties that influence its reactivity, solubility, and biological activity. Aromatic amines are a well-established class of compounds in

various industrial applications, including the synthesis of dyes, rubber, and pharmaceuticals.[2] [3] However, they are also associated with potential health hazards, necessitating careful handling.[2][3][4]

While specific toxicological data for **5-(4-Isopropylphenyl)thiazol-2-amine** is not readily available, its structural similarity to other aromatic amines and thiazole derivatives warrants a cautious approach to its handling and storage.

Table 1: Chemical and Physical Properties of **5-(4-Isopropylphenyl)thiazol-2-amine** and Related Compounds

Property	5-(4-Isopropylphenyl)thiazol-2-amine	General Thiazole Derivatives	General Primary Aromatic Amines
Appearance	Predicted to be a solid powder.	Can be liquid or solid. [5]	Can be liquid or solid, often darkening on exposure to air and light.
Molecular Formula	C ₁₂ H ₁₄ N ₂ S	Varies	Varies
Molecular Weight	218.32 g/mol	Varies	Varies
Storage Temperature	2-8°C, protected from light.[6]	Generally, 2-8°C, with some requiring colder temperatures (-20°C). [7]	Generally, below 30°C in a dry, well-ventilated area.[8]
Solubility	Soluble in organic solvents like DMSO and ethanol.	Generally soluble in organic solvents.[7]	Varies, with many being lipid-soluble.[2]
Reactivity	Incompatible with strong oxidizing agents.[8]	Incompatible with strong oxidizing agents.[8]	Can react with strong acids, oxidizing agents, and other reactive compounds.

Hazard Identification and Personal Protective Equipment (PPE)

Given the presence of the primary aromatic amine moiety, **5-(4-Isopropylphenyl)thiazol-2-amine** should be handled as a potentially hazardous substance. Primary aromatic amines can be carcinogenic, mutagenic, and are readily absorbed through the skin.[2][3]

Table 2: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Hand Protection	Nitrile gloves (minimum thickness of 0.11 mm).	To prevent skin contact and absorption.[9]
Eye Protection	Chemical safety goggles or a face shield.[9]	To protect eyes from dust particles and splashes.
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge and a particulate filter is recommended.[8][10]	To prevent inhalation of the powder.
Skin and Body Protection	Laboratory coat.	To protect skin and clothing from contamination.[10]

Safe Handling and Storage Protocols

Proper handling and storage are critical to maintain the integrity of **5-(4-Isopropylphenyl)thiazol-2-amine** and to ensure the safety of personnel.

Receiving and Initial Inspection

Upon receipt, inspect the container for any damage or leaks. The compound should be a solid powder. Any discoloration may indicate degradation.

Storage Conditions

- Temperature: Store the powder in a tightly sealed container at 2-8°C.[6]
- Atmosphere: Store in a dry environment. Consider storage under an inert atmosphere (e.g., argon or nitrogen) to minimize oxidation, a known degradation pathway for thiazole compounds.[7]
- Light: Protect from light by using an amber vial or storing it in a dark place.[7]
- Incompatibilities: Store away from strong oxidizing agents.[8]

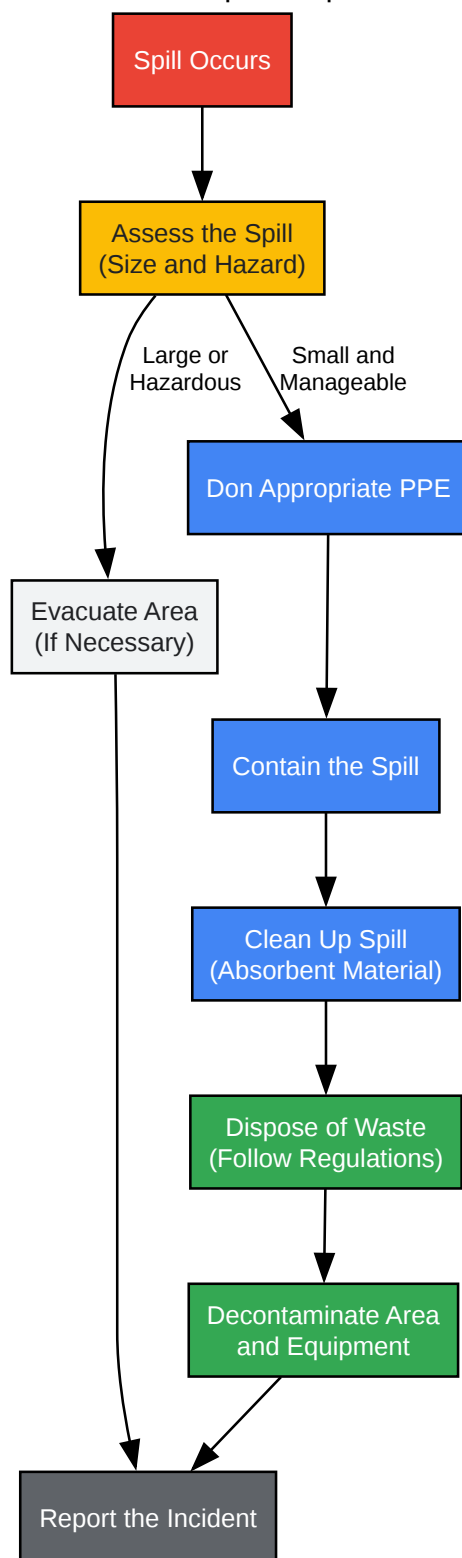
Weighing and Dispensing

- Perform all weighing and dispensing operations in a chemical fume hood to avoid inhalation of the powder.
- Use appropriate tools (e.g., anti-static spatulas) to handle the powder.
- Minimize the generation of dust.

Spill and Waste Disposal

- In case of a spill, wear appropriate PPE, and gently sweep up the powder, avoiding dust generation. Place the spilled material in a sealed container for disposal.
- Dispose of waste in accordance with local, state, and federal regulations for chemical waste.

Figure 1: Chemical Spill Response Workflow



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Caption: Workflow for responding to a chemical spill.

Experimental Protocols

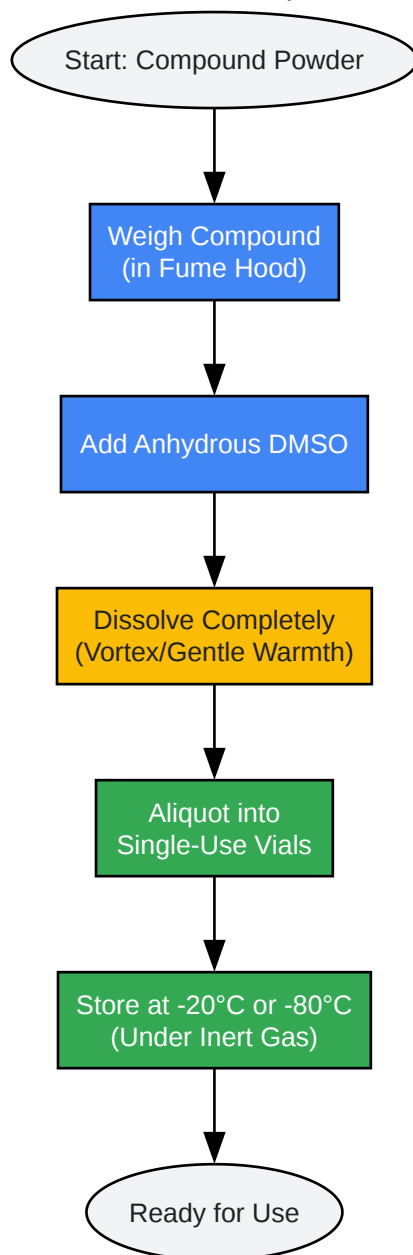
Preparation of Stock Solutions

Dimethyl sulfoxide (DMSO) is a common solvent for preparing stock solutions of thiazole compounds for biological assays due to its high solubilizing power.^[7] However, care must be taken as DMSO can promote the degradation of some thiazoles.^[7]

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- **Pre-weighing Preparation:** Ensure the vial of **5-(4-Isopropylphenyl)thiazol-2-amine** powder and a new, sealed bottle of anhydrous DMSO are at room temperature.
- **Weighing:** In a chemical fume hood, accurately weigh the required amount of the compound into a sterile, amber glass vial.
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the vial to achieve a 10 mM concentration.
- **Dissolution:** Cap the vial tightly and vortex until the powder is completely dissolved. Gentle warming (to no more than 30-35°C) may be applied if necessary, but avoid excessive heat.
- **Aliquoting and Storage:** Aliquot the stock solution into single-use volumes in amber, screw-cap vials. Store the aliquots at -20°C or -80°C under an inert atmosphere (e.g., argon) to maximize stability.^[7] Avoid repeated freeze-thaw cycles.

Figure 2: Stock Solution Preparation Workflow



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Caption: General workflow for preparing stock solutions.

Stability Considerations in Solution

Thiazole-containing compounds can be susceptible to several degradation pathways when in solution, particularly in DMSO.[7]

- S-Oxidation: The sulfur atom in the thiazole ring can be oxidized by DMSO, especially in the presence of heat or light.[7]
- Hydrolysis: Residual water in non-anhydrous DMSO can lead to hydrolysis of the amine group or other susceptible functional groups.[7]
- Photodegradation: Exposure to light, especially UV light, can induce degradation.[7]

It is recommended to perform a stability study on the stock solution to determine its shelf-life under your specific storage conditions. This can be achieved by analyzing aliquots over time using techniques such as HPLC-MS.

Conclusion

The effective and safe use of **5-(4-Isopropylphenyl)thiazol-2-amine** in a research setting is contingent upon a thorough understanding of its chemical nature and potential hazards. By adhering to the handling, storage, and experimental protocols outlined in these application notes, researchers can ensure the integrity of their experiments and maintain a safe laboratory environment. The principles of using appropriate personal protective equipment, minimizing exposure, and ensuring proper storage conditions are paramount.

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